

5-Bromopyridine-3-sulfonyl chloride structural analysis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromopyridine-3-sulfonyl chloride

Cat. No.: B1342331

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An In-depth Technical Guide to the Structural Analysis of **5-Bromopyridine-3-sulfonyl chloride**

Abstract

5-Bromopyridine-3-sulfonyl chloride is a pivotal heterocyclic building block in modern medicinal and agricultural chemistry. Its unique structural arrangement, featuring a pyridine ring substituted with both an electrophilic sulfonyl chloride group and a bromine atom amenable to cross-coupling reactions, makes it a highly versatile reagent for the synthesis of complex molecules. This technical guide provides a comprehensive structural analysis of **5-Bromopyridine-3-sulfonyl chloride**, intended for researchers, chemists, and professionals in drug development. The document details the compound's physicochemical properties, offers an in-depth review of its spectroscopic characteristics, and outlines experimental and computational methodologies for its analysis. All quantitative data are presented in structured tables for clarity, and key workflows are visualized using diagrams to facilitate understanding.

Physicochemical Properties

5-Bromopyridine-3-sulfonyl chloride is a solid at room temperature. Its physical and chemical characteristics are crucial for its handling, storage, and application in synthetic chemistry. The compound's stability is consistent with that of other halogenated pyridine derivatives.^[1]

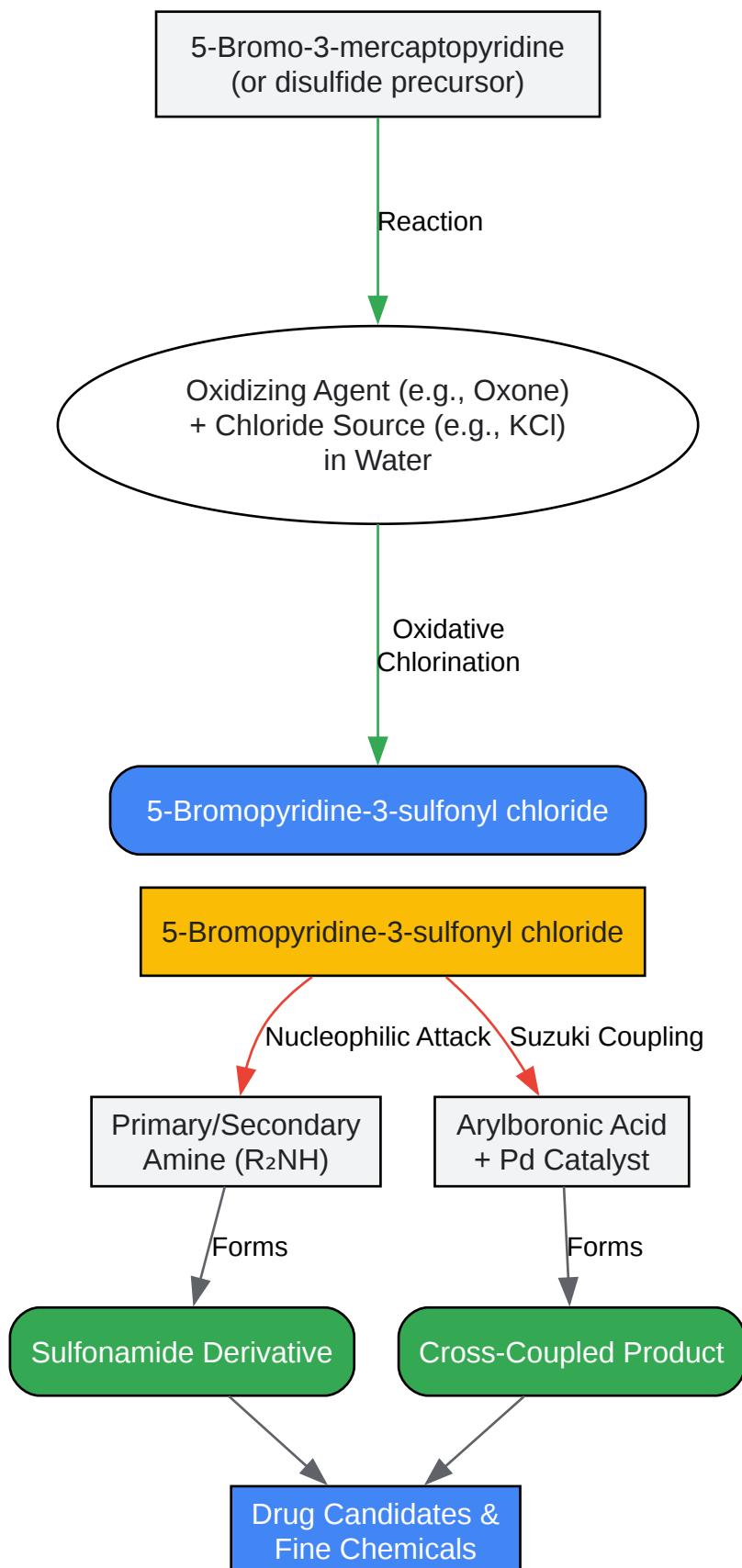
Property	Value	Reference
CAS Number	65001-21-0	[2] [3] [4]
Molecular Formula	C ₅ H ₃ BrClNO ₂ S	[4] [5]
Molecular Weight	256.50 g/mol	[4]
Appearance	Solid, White to yellow crystalline powder	[1] [6]
Melting Point	60-62.5 °C	[4] [7]
Boiling Point	329.2 ± 27.0 °C at 760 mmHg (Predicted)	[4]
Density	1.9 ± 0.1 g/cm ³ (Predicted)	[4]
InChI Key	AVILRJQPDYPXFQ-UHFFFAOYSA-N	[5]
LogP	2.29 (Predicted)	[4]

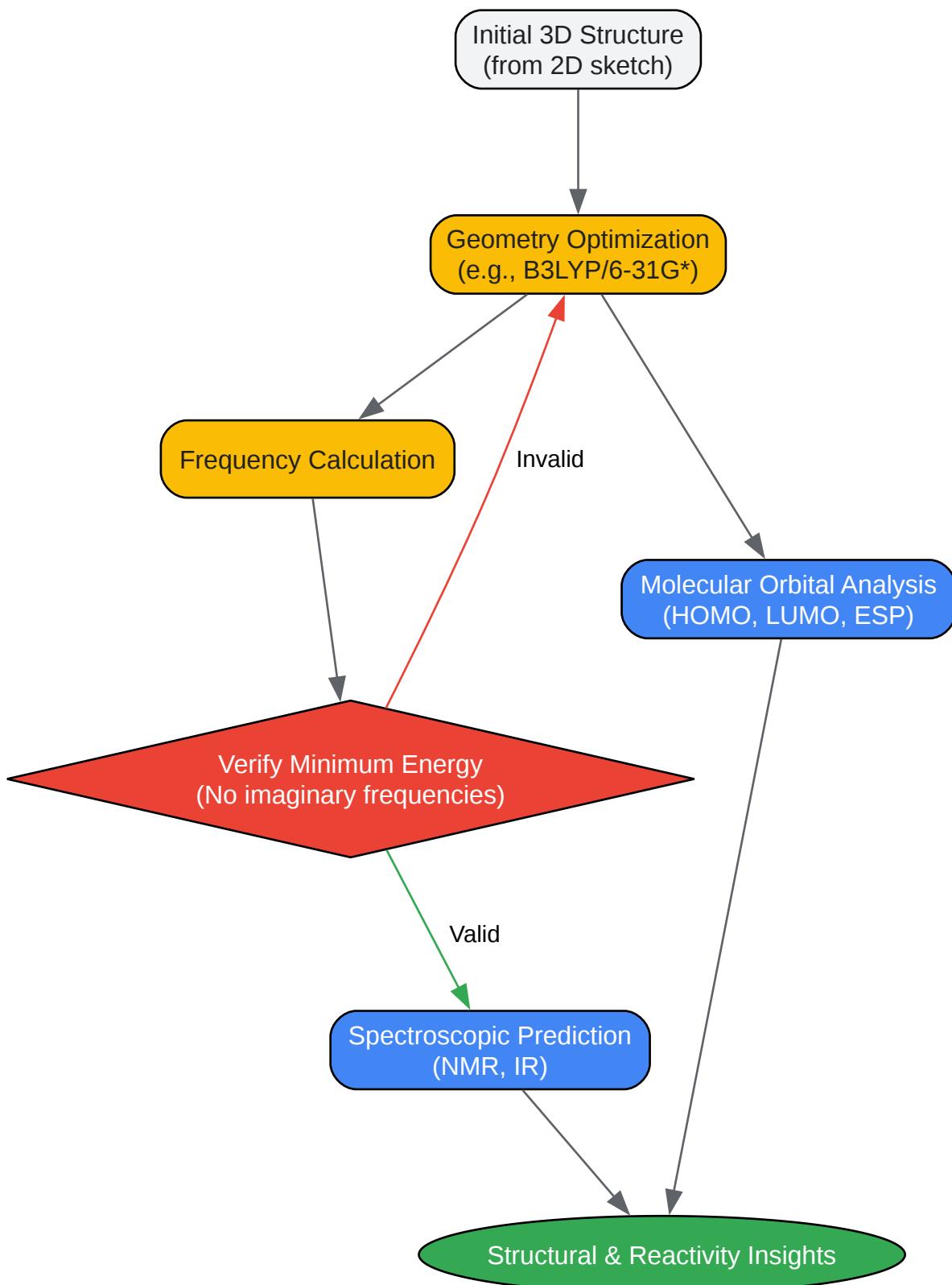
Synthesis and Chemical Reactivity

The reactivity of **5-Bromopyridine-3-sulfonyl chloride** is dominated by the highly electrophilic sulfur atom of the sulfonyl chloride group and the bromine atom on the pyridine ring. This dual reactivity makes it a valuable intermediate.

Synthetic Approach

While specific, detailed industrial synthesis protocols are proprietary, a general and plausible laboratory-scale synthesis can be inferred from standard organosulfur chemistry. One common method for creating aryl sulfonyl chlorides is the oxidative chlorination of corresponding thiols or disulfides.



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- To cite this document: BenchChem. [5-Bromopyridine-3-sulfonyl chloride structural analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1342331#5-bromopyridine-3-sulfonyl-chloride-structural-analysis>]

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